

# Menthiafolin: A Technical Overview of an Uncharted Secoiridoid Glycoside

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## Compound of Interest

Compound Name: *Menthiafolin*

Cat. No.: *B1175559*

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CAS Number: 19351-64-5 Chemical Formula:  $C_{26}H_{36}O_{12}$  IUPAC Name: [(4aS,5R)-5-ethenyl-1-oxo-6-[(2R,3S,4R,5R,6S)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-4,4a,5,6-tetrahydro-3H-pyrano[3,4-c]pyran-3-yl] (2E)-6-hydroxy-2,6-dimethylocta-2,7-dienoate

This technical guide provides a comprehensive overview of the current, albeit limited, scientific knowledge regarding **Menthiafolin**, a secoiridoid glycoside identified from the plant *Menyanthes trifoliata*, commonly known as bogbean. Despite its chemical characterization, in-depth research into its biological activities, mechanisms of action, and potential therapeutic applications remains scarce in publicly accessible scientific literature. This document consolidates the available information and highlights the significant gaps in our understanding of this natural compound.

## Chemical and Physical Properties

**Menthiafolin** is a complex molecule belonging to the class of secoiridoid glycosides. These compounds are characterized by a cleaved iridoid skeleton, typically linked to a glucose molecule. The structural information for **Menthiafolin** is primarily derived from its entry in public chemical databases.<sup>[1]</sup>

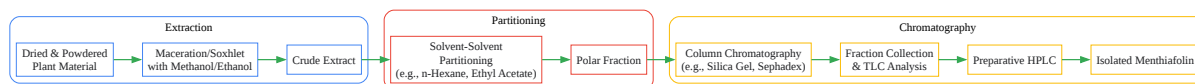
Table 1: Physicochemical Properties of **Menthiafolin**

Property	Value	Source
Molecular Weight	540.5 g/mol	PubChem[1]
Chemical Formula	C <sub>26</sub> H <sub>36</sub> O <sub>12</sub>	PubChem[1]
CAS Number	19351-64-5	PubChem[1]
Topological Polar Surface Area	181 Å <sup>2</sup>	PubChem[1]
Hydrogen Bond Donor Count	5	PubChem[1]
Hydrogen Bond Acceptor Count	12	PubChem[1]
Rotatable Bond Count	9	PubChem[1]

## Occurrence and Isolation

**Menthiafolin** is a known constituent of *Menyanthes trifoliata* (bogbean), a perennial plant found in marshy and aquatic environments in the Northern Hemisphere.[2] While the presence of **Menthiafolin** in this plant is established, detailed experimental protocols for its isolation and purification are not readily available in contemporary scientific literature. Early work by Battersby and colleagues in 1968 focused on the structure elucidation of **Menthiafolin**, which would have inherently involved its isolation, but the specific methodologies from this publication are not accessible in the conducted searches.

General protocols for the isolation of secoiridoid glycosides from plant materials typically involve the following steps:



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Figure 1: A generalized workflow for the isolation of secoiridoid glycosides.

## Spectroscopic Data

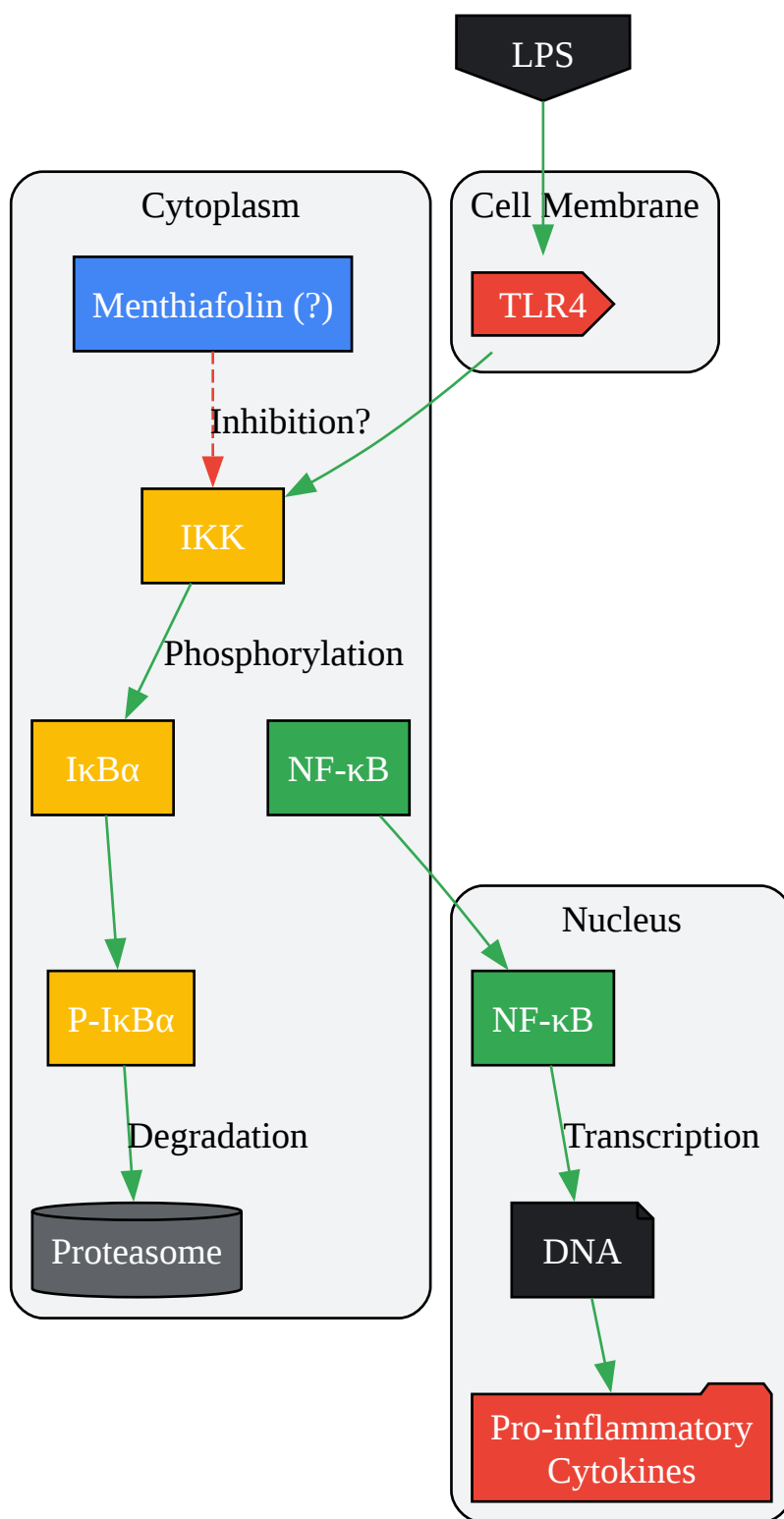
Detailed spectroscopic data for **Menthiafolin**, including  $^1\text{H}$ -NMR,  $^{13}\text{C}$ -NMR, and mass spectrometry data, are essential for its unambiguous identification and structural confirmation. While the structure is available in databases, the primary experimental data from which this structure was determined are not present in the searched literature. A comprehensive spectroscopic analysis would be a critical component of any future research on this compound.

## Biological Activity and Mechanism of Action

A significant knowledge gap exists regarding the biological activity of **Menthiafolin**. While extracts of *Menyanthes trifoliata* have been reported to possess anti-inflammatory and antioxidant properties, the specific contribution of **Menthiafolin** to these effects has not been elucidated.<sup>[2]</sup>

Studies on other secoiridoid glycosides have revealed a range of biological activities, including anti-inflammatory, antioxidant, and hepatoprotective effects.<sup>[3][4]</sup> For instance, some secoiridoid glycosides have been shown to inhibit the production of pro-inflammatory cytokines such as IL-6 and TNF- $\alpha$  in LPS-stimulated cells.<sup>[3][5]</sup>

A hypothetical signaling pathway that could be investigated for **Menthiafolin**'s potential anti-inflammatory activity is the NF- $\kappa$ B pathway:



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Figure 2: A potential anti-inflammatory mechanism of **Menthiafolin** via NF- $\kappa$ B pathway inhibition.

Note: This diagram represents a hypothesized mechanism based on the known activities of similar compounds and requires experimental validation for **Menthiafolin**.

## Future Research Directions

The current body of scientific literature on **Menthiafolin** is insufficient to draw firm conclusions about its biological significance. To unlock the potential of this natural product, future research should focus on the following areas:

- **Isolation and Spectroscopic Analysis:** Development and publication of a detailed protocol for the isolation of **Menthiafolin** from *Menyanthes trifoliata*, accompanied by a comprehensive analysis of its spectroscopic data (NMR, MS, IR).
- **In Vitro Biological Screening:** A broad-based screening of **Menthiafolin** for various biological activities, including but not limited to, anti-inflammatory, antioxidant, cytotoxic, and antimicrobial effects.
- **Mechanism of Action Studies:** For any confirmed biological activities, in-depth studies to elucidate the underlying molecular mechanisms, including the identification of protein targets and signaling pathways.
- **Preclinical Evaluation:** Should promising in vitro activity be identified, further evaluation in animal models would be warranted to assess its efficacy and safety profile.

## Conclusion

**Menthiafolin** (CAS 19351-64-5) represents a scientifically underexplored natural product. While its chemical structure and presence in *Menyanthes trifoliata* are known, a significant dearth of information exists regarding its biological properties and potential applications. This technical guide serves to summarize the available data and, more importantly, to highlight the critical need for further research to characterize this intriguing secoiridoid glycoside. The lack of detailed experimental protocols and quantitative data in the current literature prevents a more in-depth analysis at this time. Future investigations are essential to determine if **Menthiafolin** holds any promise for the development of new therapeutic agents.

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